

optimizing yield 9,9-Bis(6-bromohexyl)fluorene synthesis

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Compound Focus: 9,9-Bis(6-bromohexyl)fluorene

CAS No.: 269059-34-9

Cat. No.: S3139900

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Technical Data for 9,9-Bis(6-bromohexyl)fluorene

The following table summarizes the key quality specifications for a high-purity sample of 2,7-Dibromo-9,9-bis(6-bromohexyl)fluorene, which can be used as a benchmark for your own synthesis product [1].

Specification	Detail
CAS RN	570414-33-4 [1]
Molecular Formula / MW	C ₂₅ H ₃₀ Br ₄ / 650.13 [1]
Physical State (20°C)	White to almost white powder to crystal [1]
Purity (HPLC)	>98.0 area% [1]
Melting Point	70.0 to 74.0 °C [1]
Recommended Storage	Room temperature, in a cool and dark place (<15°C) [1]

Troubleshooting Guide & FAQs

Here are some common issues and solutions, framed in a question-and-answer format for a technical support center.

Q: How can I assess the purity of my synthesis product? **A:** High-Performance Liquid Chromatography (HPLC) is the recommended method for determining purity, with a common benchmark being a minimum of 98.0% [1]. Melting point determination (expected range 70-74 °C) serves as a quick and useful secondary check on purity and compound identity [1].

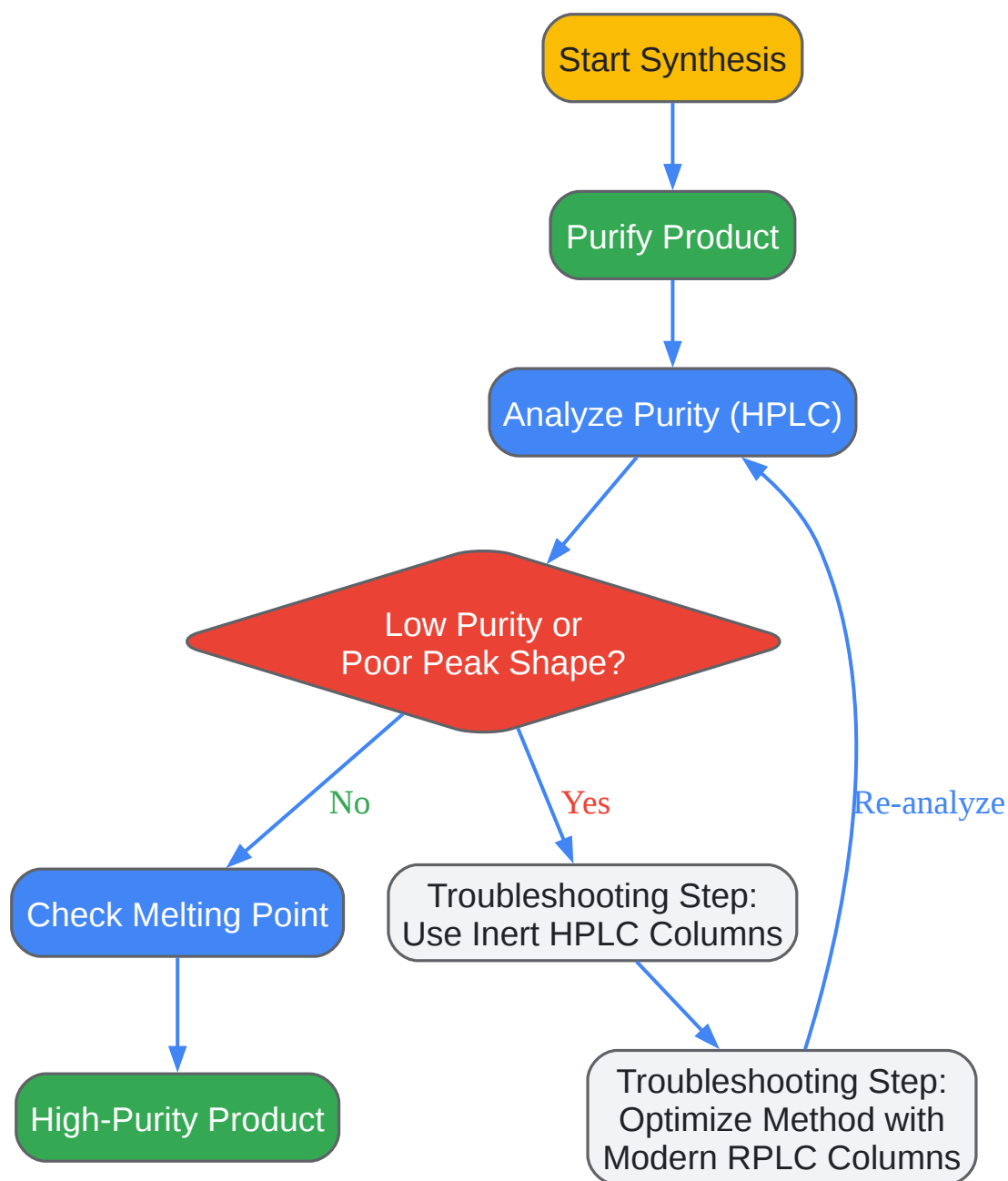
Q: My product shows low recovery or poor peak shape in HPLC analysis. What could be wrong? **A:** This is a common issue when analyzing compounds that can interact with metal surfaces in standard HPLC systems. Consider the following troubleshooting steps:

- **Use Inert HPLC Hardware:** Switch to HPLC columns and guards specifically designed with "inert" or "bio-inert" hardware. These systems are passivated to prevent metal-sensitive analytes from adsorbing onto metal surfaces, thereby improving peak shape and analyte recovery [2].
- **Select the Right Column:** For challenging compounds, modern reversed-phase columns with superficially porous particles can enhance peak shapes and column efficiency. Columns with alternative selectivity, like phenyl-hexyl phases, can also be beneficial [2].

Q: What is the best way to store the purified compound? **A:** The compound should be stored in a cool, dark place. While it can be stored at room temperature, the supplier recommends conditions below 15°C for optimal stability [1].

Workflow for Synthesis and Purification

The diagram below outlines a general workflow for the synthesis and quality control of **9,9-Bis(6-bromohexyl)fluorene**, integrating the troubleshooting points above.



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References

1. 2,7-Dibromo-9,9-bis(6-bromohexyl)fluorene 570414-33-4 [tcichemicals.com]

2. 2025 HPLC Column and Accessories Review [chromatographyonline.com]

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